

Application Notes and Protocols for Triethanolamine Borate in Metalworking Fluids

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethanolamine borate is a multifunctional additive widely utilized in the formulation of water-based metalworking fluids. Formed from the reaction of triethanolamine and boric acid, it exists as a cage-like heterocyclic compound.[1] This unique structure imparts several beneficial properties to cutting and grinding fluids, including excellent corrosion inhibition, enhanced lubricity, and effective pH buffering.[1][2] Triethanolamine borate is recognized for its good stability in aqueous solutions, attributed to the formation of a stable nitrogen-boron (N-B) bond. It is also considered an environmentally friendly additive. This document provides detailed application notes and experimental protocols for the evaluation of triethanolamine borate in metalworking fluid formulations.

Physicochemical Properties



Property	Value	Reference
Chemical Name	2,8,9-Trioxa-5-aza-1- borabicyclo[3.3.3]undecane	
Synonyms	Boratrane, Triethanolamine borate ester	
CAS Number	283-56-7	
Molecular Formula	C ₆ H ₁₂ BNO ₃	
Molecular Weight	156.98 g/mol	
Appearance	White crystalline powder	[3]
Melting Point	235-237 °C	
Solubility	Water-soluble	

Key Functions in Metalworking Fluids

Triethanolamine borate serves three primary functions in metalworking fluids:

- Corrosion Inhibition: It forms a protective film on ferrous metal surfaces, preventing rust and corrosion. This is a critical function in water-based fluids.
- Lubricity Enhancement: It acts as an extreme pressure (EP) and anti-wear additive, reducing
 friction between the cutting tool and the workpiece. This leads to improved surface finish and
 extended tool life.[1] Studies have shown that cutting fluids containing triethanolamine
 borate exhibit lower friction coefficients compared to those with other common lubricants like
 polyethylene glycol 400.[2]
- pH Buffering: It helps to maintain the alkaline pH of the metalworking fluid, which is essential for corrosion control and inhibiting microbial growth. Triethanolamine, a precursor to **triethanolamine borate**, has a pKa of 7.76 at 25°C, providing effective buffering capacity in the typical operating pH range of metalworking fluids (pH 8.5-9.5).

Data Presentation



Lubricity Performance

The lubricating properties of **triethanolamine borate** can be evaluated through various tests, including milling operations and standardized laboratory friction and wear tests.

Table 1: Comparative Lubricity in Milling of Titanium Alloy (10% Additive Concentration)

Additive (10% in base fluid)	Resultant Milling Force (N)	Friction Coefficient	Reference
Triethanolamine Borate	~280	~0.32	[2]
Glycerol	~300	~0.35	[2]
Polyethylene Glycol 400	~350	~0.42	[2]
Market Cutting Fluid	~380	~0.45	[2]

Note: The above data is extracted from a study comparing different additives in a specific milling operation. Absolute values may vary depending on the specific test conditions and formulation.

Table 2: Four-Ball Wear Test Data (Placeholder)

Concentration of Triethanolamine Borate (wt%)	Wear Scar Diameter (mm)	Coefficient of Friction
0 (Base Fluid)	Data not available	Data not available
1	Data not available	Data not available
2	Data not available	Data not available
5	Data not available	Data not available

Note: Specific quantitative data from standardized Four-Ball Wear Tests for **triethanolamine borate** is not readily available in the public domain and would require experimental



determination.

Corrosion Inhibition Performance

The effectiveness of **triethanolamine borate** as a corrosion inhibitor is a key performance metric.

Table 3: Iron Chip Corrosion Test (ASTM D4627) Results (Placeholder)

Concentration of Triethanolamine Borate (wt%)	Test Result (Pass/Fail)	% Rust Area on Filter Paper
0 (Base Fluid)	Fail	Data not available
0.5	Data not available	Data not available
1.0	Data not available	Data not available
2.0	Pass	Data not available

Note: Quantitative results from ASTM D4627 testing of **triethanolamine borate** are not publicly available and would need to be generated experimentally.

Experimental Protocols Synthesis of Triethanolamine Borate

Objective: To synthesize triethanolamine borate from triethanolamine and boric acid.

Materials:

- Triethanolamine
- Boric Acid
- Toluene (or other suitable azeotropic solvent)
- Acetonitrile (for recrystallization)



- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Filtration apparatus
- Vacuum oven or sublimator

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar, Dean-Stark apparatus, and condenser, add equimolar amounts of triethanolamine and boric acid.
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the mixture to reflux with vigorous stirring. Water formed during the esterification reaction will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction.[3]
- Allow the reaction mixture to cool to room temperature.
- Remove the toluene under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent, such as acetonitrile.[3]
- Isolate the purified white, crystalline product by filtration and dry under vacuum.[3]

Evaluation of Lubricity: Four-Ball Wear Test (based on ASTM D4172)



Objective: To determine the wear-preventive characteristics of a metalworking fluid containing **triethanolamine borate**.

Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)
- Microscope for measuring wear scar diameter

Procedure:

- Thoroughly clean the steel balls and the test cup.
- Clamp three steel balls securely in the test cup.
- Pour the test fluid (containing the desired concentration of triethanolamine borate) into the cup, ensuring the balls are fully submerged.
- Place the fourth ball in the chuck of the machine.
- Assemble the test cup onto the machine.
- Apply a specified load (e.g., 392 N or 40 kgf) and start the motor to rotate the top ball at a set speed (e.g., 1200 rpm) for a specified duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- At the end of the test, disassemble the apparatus and clean the three lower balls.
- Measure the diameter of the wear scars on each of the three lower balls in two directions (parallel and perpendicular to the direction of sliding) using the microscope.
- Calculate the average wear scar diameter. A smaller diameter indicates better anti-wear performance.



Evaluation of Corrosion Inhibition: Iron Chip Corrosion Test (based on ASTM D4627)

Objective: To evaluate the ferrous corrosion control characteristics of a water-dilutable metalworking fluid containing **triethanolamine borate**.

Apparatus:

- · Petri dishes with lids
- Filter paper
- · Cast iron chips
- Forceps
- Pipettes

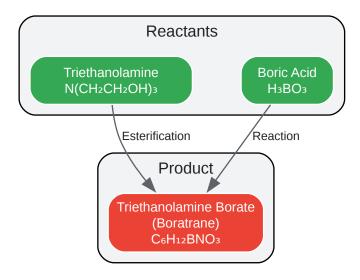
Procedure:

- Prepare dilutions of the metalworking fluid containing various concentrations of triethanolamine borate in water of a specified hardness.
- Place a piece of filter paper in the bottom of a petri dish.
- Pipette a specific volume (e.g., 2 mL) of the test fluid onto the filter paper.
- Distribute a specified weight (e.g., 2 g) of freshly prepared cast iron chips evenly on the filter paper.
- Cover the petri dish and allow it to stand for a set period (e.g., 24 hours) at room temperature.
- After the incubation period, remove the chips and visually inspect the filter paper for any rust stains.
- The performance can be rated qualitatively (e.g., pass/fail) or quantitatively by estimating the percentage of the filter paper area covered by rust. The "breakpoint" is the lowest



concentration of the fluid that shows no rust.[4]

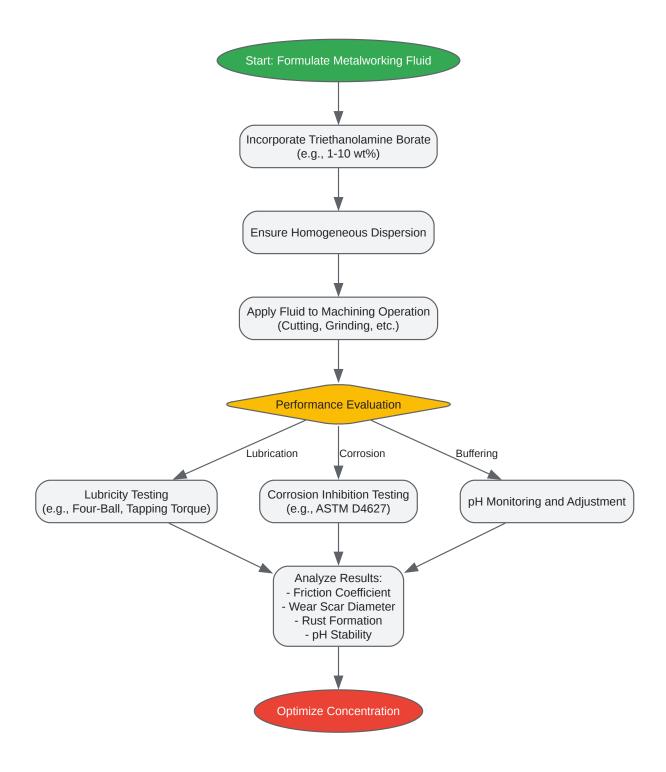
Visualizations



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Caption: Synthesis of Triethanolamine Borate.

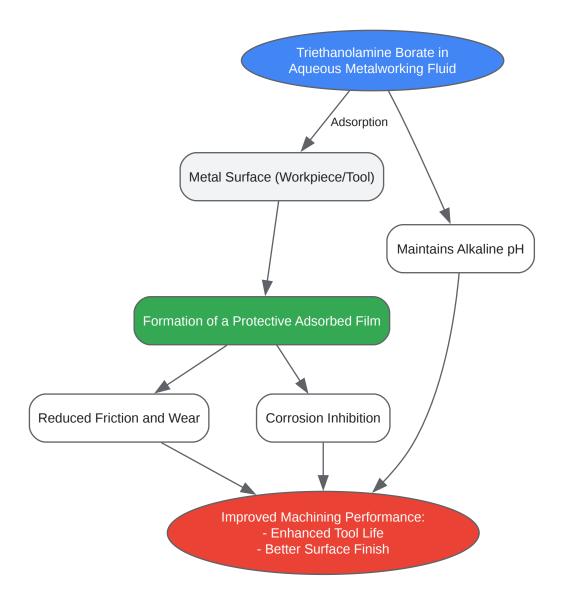




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Caption: Experimental Workflow for Evaluation.





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Caption: Mechanism of Action in Metalworking Fluids.

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